

YM928 stability and storage conditions

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Compound of Interest

Compound Name: YM928

Cat. No.: B1683508

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Technical Support Center: YM928

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **YM928**, an AMPA receptor antagonist. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental workflows.

Chemical Identity

- Product Name: **YM928**
- Chemical Name: 2-[N-(4-chlorophenyl)-N-methylamino]-4H-pyrido[3,2-e]-1,3-thiazin-4-one
- Primary Investigated Use: Anticonvulsant

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **YM928**?

For long-term stability, solid **YM928** should be stored at -20°C. Following guidelines for similar research compounds, it is advisable to keep the compound in a tightly sealed container, protected from light and moisture.

Q2: How should I store **YM928** once it is in solution?

Stock solutions of **YM928**, typically prepared in an organic solvent such as Dimethyl Sulfoxide (DMSO), should be stored at -80°C for long-term use. For short-term storage (up to one

month), -20°C is generally acceptable. To minimize degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.

Q3: What solvents can I use to dissolve **YM928**?

YM928 is commonly dissolved in organic solvents. For in vitro and in vivo studies, Dimethyl Sulfoxide (DMSO) is a frequently used solvent for preparing stock solutions. For animal studies, a common practice for similar compounds involves initially dissolving the compound in DMSO and then further diluting it with an aqueous vehicle, such as distilled water, to a final concentration where the DMSO percentage is low (e.g., 10%).

Q4: I am observing precipitation when diluting my DMSO stock solution into an aqueous buffer for a cell-based assay. What should I do?

Precipitation upon dilution into aqueous solutions is a common issue with hydrophobic compounds. Here are a few troubleshooting steps:

- Increase the final DMSO concentration: While aiming for a low final DMSO concentration is ideal to minimize solvent toxicity, you may need to test slightly higher concentrations to maintain solubility. Always include a vehicle control with the same final DMSO concentration in your experiment.
- Use a different formulation: For in vivo studies, co-solvents or surfactants may be necessary. However, for cell-based assays, this can introduce additional variables.
- Sonication: Briefly sonicating the solution after dilution may help to redissolve small precipitates.
- Prepare fresh dilutions: Do not store diluted aqueous solutions of **YM928** for extended periods. Prepare them fresh for each experiment.

Q5: Is **YM928** sensitive to light?

While specific photostability data for **YM928** is not readily available, it is a general best practice for all research compounds to protect them from light, especially when in solution. Use amber vials or wrap containers with aluminum foil.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure solid YM928 is stored at -20°C and stock solutions at -80°C. Avoid repeated freeze-thaw cycles by preparing aliquots.
Inaccurate concentration of the prepared solution.	Verify the accuracy of your weighing and dilution steps. Use a calibrated balance and pipettes.	
Low or no observable activity in vivo	Poor bioavailability or incorrect dosage.	Review literature for effective dose ranges in your specific animal model. The reported oral ED50 in mice for maximal electroshock seizure is 7.4 mg/kg. [1]
Improper preparation of the dosing solution.	For oral administration, ensure the compound is adequately suspended or dissolved. A common method for similar compounds is to prepare a suspension in a vehicle like 10% DMSO in distilled water.	
Cell toxicity observed in vitro	High concentration of the compound.	Perform a dose-response curve to determine the optimal non-toxic concentration for your cell line.
High concentration of the solvent (e.g., DMSO).	Ensure the final concentration of the solvent in your cell culture medium is low and non-toxic to your cells. Always include a vehicle control.	

Quantitative Data Summary

The following table summarizes the effective doses (ED50) of **YM928** administered orally (p.o.) in various mouse models of seizures.

Seizure Model	Animal Model	ED50 (mg/kg, p.o.)
Maximal Electroshock (MES)	Mouse	7.4 ^[1]
Pentylenetetrazol (PTZ)-induced	Mouse	9.6 ^[1]
AMPA-induced	Mouse	5.5 ^[1]
Strychnine-induced	Mouse	14.0 ^[1]

Experimental Protocols

Preparation of YM928 for In Vivo Studies (Oral Administration)

This protocol is based on methodologies used for anticonvulsant screening of similar compounds.

Materials:

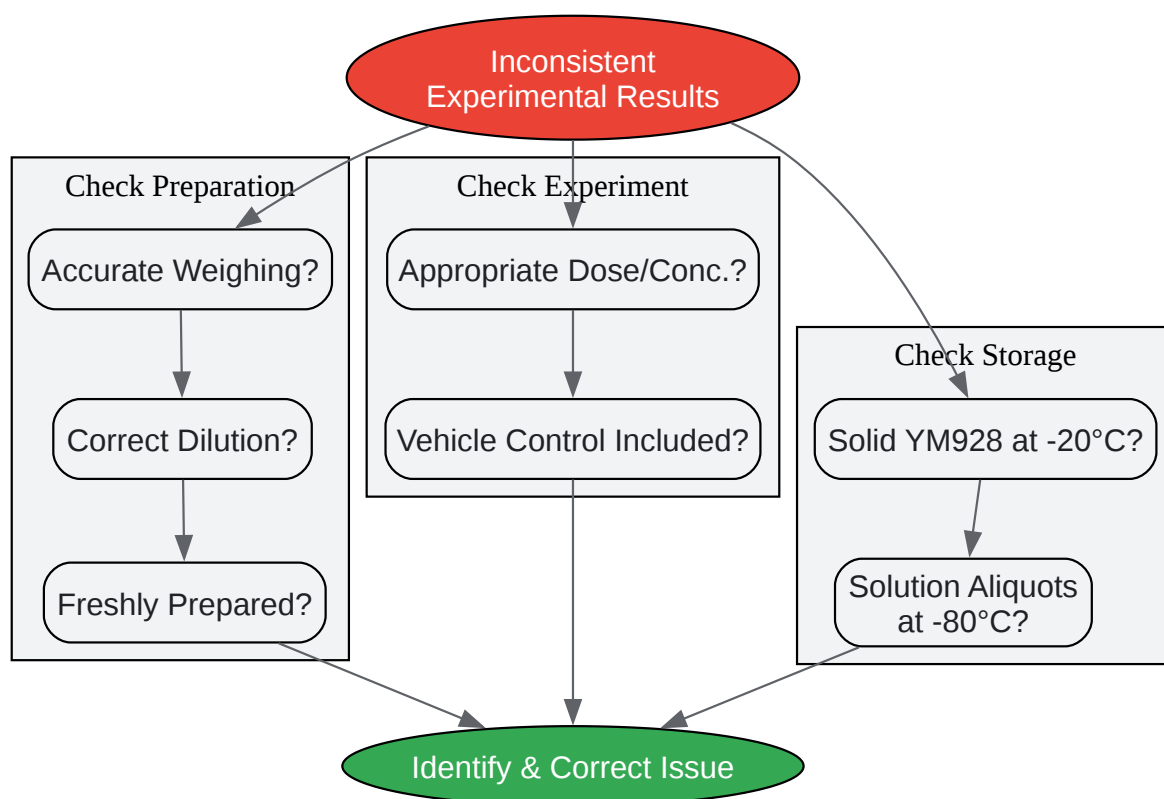
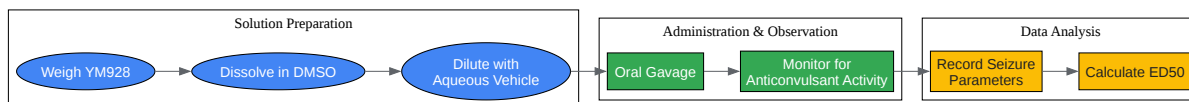
- **YM928** powder
- Dimethyl Sulfoxide (DMSO)
- Distilled water
- Vortex mixer
- Sonicator (optional)
- Appropriate gavage needles and syringes

Protocol:

- Weigh the required amount of **YM928** powder based on the desired dosage and the number of animals to be treated.
- Prepare a vehicle solution of 10% DMSO in distilled water. For example, to prepare 10 mL of the vehicle, mix 1 mL of DMSO with 9 mL of distilled water.
- Add a small amount of the vehicle to the **YM928** powder to create a paste.
- Gradually add the remaining vehicle while continuously vortexing to ensure a uniform suspension.
- If necessary, sonicate the suspension briefly to aid in dispersion.
- Administer the suspension to the animals via oral gavage at the calculated volume to achieve the target dose.

Note: The stability of **YM928** in this suspension has not been formally reported. It is recommended to prepare the formulation fresh before each experiment.

Visualizations



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References

- 1. Effects of 2-[N-(4-chlorophenyl)-N-methylamino]-4H-pyrido[3.2-e]-1,3-thiazin-4-one (YM928), an orally active alpha-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid receptor antagonist, in models of generalized epileptic seizure in mice and rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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